

Compound of Interest

Compound Name: 4,4'-Azoxydiphenetole
CAS No.: 4792-83-0
Cat. No.: B1266243

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-Azoxydiphenetole, also known as p,p'-diethoxyazoxybenzene, is an organic compound that holds a significant place in the history of liquid crystal

The molecular structure of **4,4'-Azoxydiphenetole**, characterized by a central azoxy (-N=N(O)-) functional group linking two para-substituted phenet

```
graph MolStructure {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];
```

```
// Atom nodes
C1 [label="C"];
C2 [label="C"];
C3 [label="C"];
C4 [label="C"];
C5 [label="C"];
C6 [label="C"];
O1 [label="O"];
C7 [label="CH2"];
C8 [label="CH3"];
```

```
N1 [label="N"];
N2 [label="N"];
O_azoxy [label="O"];
```

```
C9 [label="C"];
C10 [label="C"];
C11 [label="C"];
C12 [label="C"];
C13 [label="C"];
```

```
C14 [label="C"];
O2 [label="O"];
C15 [label="CH2"];
C16 [label="CH3"];

// Benzene Ring 1
C1 -- C2 [len=1.5];
C2 -- C3 [len=1.5];
C3 -- C4 [len=1.5];
C4 -- C5 [len=1.5];
C5 -- C6 [len=1.5];
C6 -- C1 [len=1.5];

// Ethoxy Group 1
C4 -- O1 [len=1.5];
O1 -- C7 [len=1.5];
C7 -- C8 [len=1.5];

// Azoxy Group
C1 -- N1 [len=1.5];
N1 -- N2 [style=dashed, label=" O-", fontcolor="#EA4335", len=1.5];
N1 -- O_azoxy [style=solid, label="+", fontcolor="#4285F4", len=1.0];

// Benzene Ring 2
N2 -- C9 [len=1.5];
C9 -- C10 [len=1.5];
C10 -- C11 [len=1.5];
C11 -- C12 [len=1.5];
C12 -- C13 [len=1.5];
C13 -- C14 [len=1.5];
C14 -- C9 [len=1.5];

// Ethoxy Group 2
C12 -- O2 [len=1.5];
O2 -- C15 [len=1.5];
C15 -- C16 [len=1.5];

// Positioning
// Benzene Ring 1
C1 [pos="0,0!"];
```

```
C2 [pos="1.3,-0.75!"];
C3 [pos="1.3,-2.25!"];
C4 [pos="0,-3!"];
C5 [pos="-1.3,-2.25!"];
C6 [pos="-1.3,-0.75!"];

// Ethoxy Group 1
O1 [pos="0,-4.5!"];
C7 [pos="1,-5.5!"];
C8 [pos="0.5,-6.8!"];

// Azoxy Group
N1 [pos="-0.5,1.5!"];
N2 [pos="1,2.5!"];
O_azoxy [pos="-1.8,2.0!"];

// Benzene Ring 2
C9 [pos="2.5,2.5!"];
C10 [pos="3.8,1.75!"];
C11 [pos="5.1,2.5!"];
C12 [pos="5.1,4!"];
C13 [pos="3.8,4.75!"];
C14 [pos="2.5,4!"];

// Ethoxy Group 2
O2 [pos="6.4,4.75!"];
C15 [pos="7.4,4.0!"];
C16 [pos="8.4,4.75!"];
}
```

Physicochemical Properties

4,4'-Azoxydiphenetole is a yellow crystalline solid at room temperature. Its key physical and chemical proper

Property
Chemical Formula
Molecular Weight
Appearance
Melting Point
Nematic-Isotropic Transition
Boiling Point
Density
CAS Number

Characterization

The synthesized **4,4'-Azoxydiphenetole** can be characterized using a variety of analytical techniques to confirm

- Spectroscopic Methods:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Provides detailed information about the molecu
 - Infrared (IR) Spectroscopy: Used to identify the characteristic functional groups, such as the C-O-C stret
 - Mass Spectrometry (MS): Determines the molecular weight of the compound and provides information about its

- Thermal Analysis:
 - Differential Scanning Calorimetry (DSC): A crucial technique for characterizing liquid crystals.[4][5][6]
 - Polarizing Optical Microscopy (POM): Allows for the direct observation of the liquid crystalline textures.

Conclusion

4,4'-Azoxydiphenetole remains a compound of significant historical and scientific interest. Its discovery was

References

- Lehmann, O. (n.d.). In Encyclopedia.com. Retrieved January 10, 2026, from [\[Link\]](#)
- KIT - Karlsruhe Institute of Technology. (2025, July 30). 200 Years of Pioneering Spirit: How Otto Lehmann I
- (2012). Comparative Study of Azoxy-Based Liquid Crystals (p-azoxyanisole, p- azoxyphenetole, ethyl-p. Scholz
- (2003, September 9). History and Properties of Liquid Crystals. NobelPrize.org. Retrieved from [\[Link\]](#)

- (n.d.). Otto Lehmann: Pioneer of Liquid Crystals. Scribd. Retrieved from [[Link](#)]
- Andrews, M. A. (1970). Binary nematic mixtures of 4,4'-dialkoxyazoxybenzene homologs. University of North Carolina. Retrieved from [[Link](#)]
- (n.d.). Reduction of Nitro, Nitroso, Azo and Azoxy Groups. ResearchGate. Retrieved from [[Link](#)]
- (n.d.). Synthesis of Azoxybenzenes by Reductive Dimerization of Nitrosobenzene. ResearchGate. Retrieved from [[Link](#)]
- (2009, July 27). History of Liquid Crystals. CleanEnergyWIKI. Retrieved from [[Link](#)]
- (n.d.). Reduction of 4-Nitrophenol to 4-Aminophenol. University of Canterbury. Retrieved from [[Link](#)]
- (2025, September 2). Historical outline. German Liquid Crystal Society. Retrieved from [[Link](#)]
- (n.d.). Process for the manufacture of P-phenetidine. Google Patents.
- (n.d.). Process for the manufacture of p-phenetidine. Google Patents.
- (n.d.). Preparation of p-phenetidine. PrepChem.com. Retrieved from [[Link](#)]

- (2024, November 24). What is the synthesis method of Phenacetin Crystal? Bloom Tech. Retrieved from [[Link](#)]
- (n.d.). Process for preparing phenetidine and amino phenol by using mixture of nitrophenetol and nitrophenol
- (n.d.). Stepwise reduction of p-nitrophenol. Google Patents.
- (n.d.). The untold story of the undergraduate liquid crystal research project of 1902 in the US. Taylor & Fr
- (n.d.). Berichte der Deutschen Chemischen Gesellschaft.
- (n.d.). Justus Liebig's Annalen der Chemie. Wikipedia. Retrieved from [[Link](#)]
- (n.d.). Annalen der Chemie und Pharmacie. HathiTrust Digital Library. Retrieved from [[Link](#)]
- (n.d.). Justus Liebig's Annalen der Chemie. HathiTrust Digital Library. Retrieved from [[Link](#)]
- (n.d.). Journal für praktische Chemie. Wikipedia. Retrieved from [[Link](#)]
-

(n.d.). Journal für praktische Chemie. Wikipedia. Retrieved from [\[Link\]](#)

•

(n.d.). Differential scanning calorimetry: An invaluable tool for a detailed thermodynamic characterization

•

(n.d.). The DSC thermograms of the fully annealed systems. (A) Pure.... ResearchGate. Retrieved from [\[Link\]](#)

• (n.d.). Process for the manufacture of nitrophenetole. Google Patents.

• (n.d.). Process for the manufacture of nitrophenetoles. Google Patents.

•

(n.d.). Typical compounds forming nematic mesophases: (PAA) p-azoxyanisole.... ResearchGate. Retrieved from

•

(n.d.). APPLICATION OF DIFFERENTIAL SCANNING CALORIMETRY IN EVALUATION OF SOLID STATE INTERACTIONS IN TABLET

•

(n.d.). Analysis and Synthesis in Nineteenth-Century Organic Chemistry. UCL Discovery. Retrieved from [\[Link\]](#)

•

(n.d.). Table 1 from Study of azoxy-based liquid crystals (p-Azoxyanisole, p-Azoxyphenetole, Ethyl-p-Azoxyt

•

(n.d.). The Crystal Structure of p-Azoxyanisole. Digital Commons @ Longwood University. Retrieved from [\[Link\]](#)

- (n.d.). DSC Analysis of Polymers. EAG Laboratories. Retrieved from [\[Link\]](#)
- (2021, August 18). Synthesis, Mesomorphism and the Optical Properties of Alkyl-deuterated Nematogenic 4-[(2,
- (n.d.). Thioether-linked azobenzene-based liquid crystal dimers exhibiting the twist-bend nematic phase over
- (2020, April 23). 5 Polarized Light Microscopy Methods Used to Identify Unknown Particles. AZoM.com. Retrie
- (n.d.). DSC thermogram of azide derivative of diglycidyl ether bisphenol A system with and without catalyst.
- (n.d.). Nematic-to-isotropic photo-induced phase transition in azobenzene-doped low-molar liquid crystals. F
- (n.d.). Study of azoxy-based liquid crystals (p-Azoxyanisole, p-Azoxyphenetole, Ethyl-p-Azoxybenzoate, ethyl-
- (n.d.). ORIENTATIONAL ORDER IN p-AZOXYANISOLE, p-AZOXYPHENETOLE AND THEIR MIXTURES IN THE NEMATIC PHASE. Res
-

(n.d.). The Crystal Structure of p-Azoxyanisole. Digital Commons @ Longwood University. Retrieved from [[Link](#)]

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Sources

- 1. The smectic ZA phase: Antiferroelectric smectic order as a prelude to the ferroelectric nematic - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [youtube.com](https://www.youtube.com/) [[youtube.com](https://www.youtube.com/)]
- 3. [paspk.org](https://www.paspk.org/) [[paspk.org](https://www.paspk.org/)]
- 4. Table 1 from Study of azoxy-based liquid crystals (p-Azoxyanisole, p-Azoxyphenetole, Ethyl-p-Azoxybenzoate, ethyl-p-Azoxycinnamate and n-o
- 5. US4479015A - Process for the manufacture of nitrophenetoles - Google Patents [patents.google.com]
- 6. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 7. [scholarsresearchlibrary.com](https://www.scholarsresearchlibrary.com/) [[scholarsresearchlibrary.com](https://www.scholarsresearchlibrary.com/)]
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